

Kadsuric acid CAS number and molecular formula

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Compound of Interest

Compound Name: *Kadsuric acid*

Cat. No.: *B15589823*

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Kadsuric Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kadsuric acid, a natural product isolated from the plant *Kadsura coccinea*, presents a subject of interest for phytochemical and pharmacological research. This technical guide provides a consolidated summary of the currently available information on **Kadsuric acid**, including its chemical properties. While research on this specific compound is limited, this document also contextualizes its potential biological significance by summarizing the known activities of related compounds from its source organism.

Core Chemical Data

The fundamental chemical identifiers for **Kadsuric acid** are detailed below, providing a foundational reference for researchers.

Property	Value	Citation
CAS Number	62393-88-8	[1]
Molecular Formula	C ₃₀ H ₄₆ O ₄	[1]
Molecular Weight	470.7 g/mol	[1]
IUPAC Name	(Z,6R)-6-[(3aR,6S,7S,9aS,9bS)-6-(2-carboxyethyl)-3a,6,9b-trimethyl-7-prop-1-en-2-yl]-1,2,3,4,7,8,9,9a-octahydrocyclopenta[a]naphthalen-3-yl]-2-methylhept-2-enoic acid	[1]

Biological Context and Potential Activities

Direct experimental studies detailing the biological activities and mechanism of action of **Kadsuric acid** are not extensively available in the current body of scientific literature. However, its source, *Kadsura coccinea*, is known to be a rich reservoir of bioactive compounds, primarily lignans and triterpenoids. Research on extracts and other isolated compounds from this plant has revealed a range of pharmacological effects, suggesting potential areas for future investigation of **Kadsuric acid**.

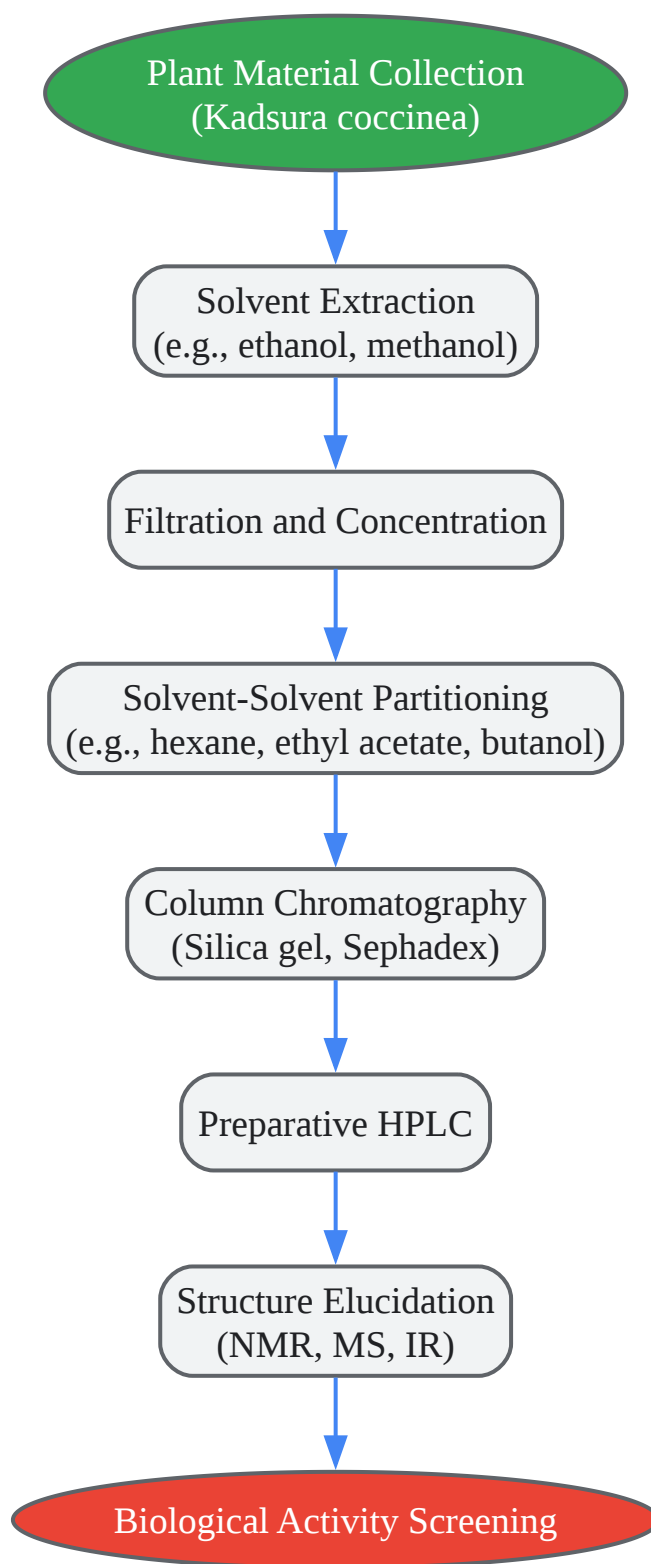
Known biological activities of compounds from *Kadsura coccinea* include:

- Anti-tumor properties
- Anti-HIV activity
- Anti-inflammatory effects

It is important to emphasize that these activities have been attributed to the plant extract or other specific compounds isolated from it, and not directly to **Kadsuric acid**. Further research is required to determine if **Kadsuric acid** exhibits similar or other biological effects.

Experimental Methodologies: A General Approach

Specific experimental protocols for the isolation, synthesis, or biological evaluation of **Kadsuric acid** are not well-documented. However, a general workflow for the isolation of natural products from a plant source like *Kadsura coccinea* can be outlined. This serves as a foundational methodology that can be adapted for the specific targeting of **Kadsuric acid**.



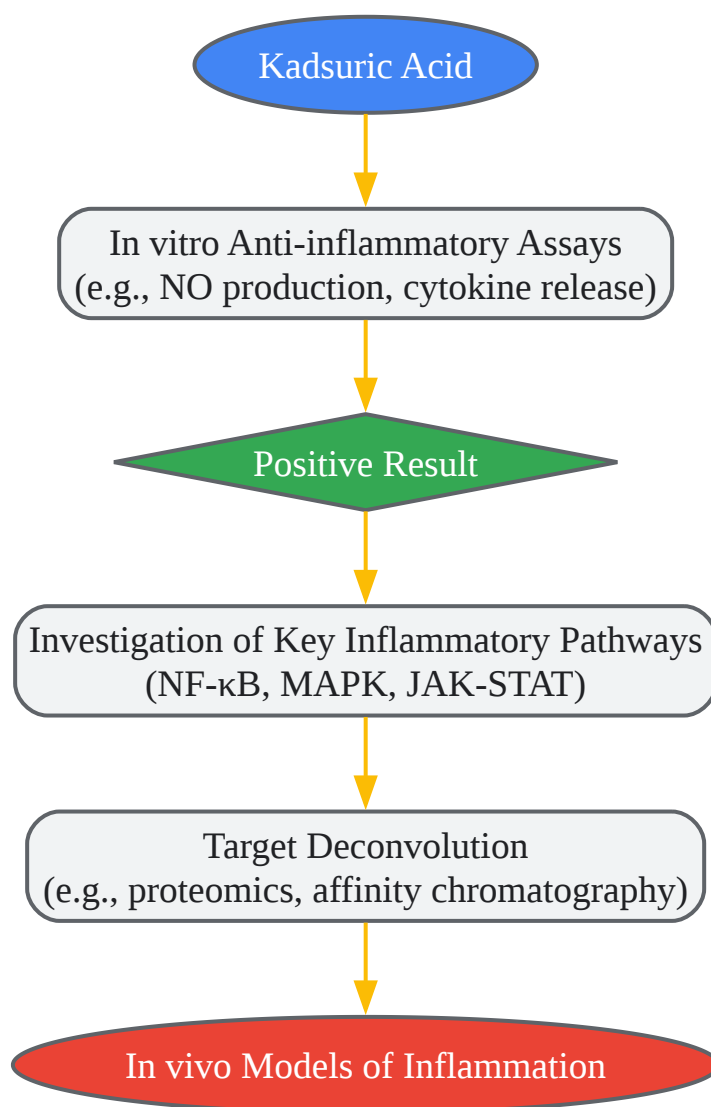
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Figure 1. Generalized workflow for the isolation and characterization of natural products from plant sources.

Signaling Pathways: An Area for Future Research

Due to the limited biological data available for **Kadsuric acid**, there is currently no information on the specific signaling pathways it may modulate. Future research, guided by the known activities of compounds from *Kadsura coccinea*, could explore pathways related to inflammation (e.g., NF- κ B, MAPK signaling) and cell proliferation (e.g., PI3K/Akt, apoptosis pathways).

The diagram below illustrates a hypothetical logical relationship for initiating research into the mechanism of action of a novel natural product with suspected anti-inflammatory properties.



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Figure 2. A logical workflow for investigating the anti-inflammatory mechanism of a novel compound.

Conclusion and Future Directions

Kadsuric acid is a defined chemical entity with a known structure and source. However, a significant gap exists in the understanding of its biological properties and potential therapeutic applications. The rich pharmacological profile of its native plant, *Kadsura coccinea*, provides a compelling rationale for further investigation.

Future research should prioritize:

- Isolation and/or Synthesis: Developing robust methods to obtain sufficient quantities of pure **Kadsuric acid** for comprehensive studies.
- Biological Screening: Evaluating the cytotoxic, anti-inflammatory, antimicrobial, and other biological activities of **Kadsuric acid** in a battery of in vitro assays.
- Mechanism of Action Studies: For any confirmed activities, elucidating the underlying molecular mechanisms and identifying specific cellular targets and signaling pathways.

This technical guide serves as a starting point for researchers and drug development professionals interested in **Kadsuric acid**, highlighting both what is known and the significant opportunities that exist for future discovery.

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References

- 1. Kadsuric acid | C₃₀H₄₆O₄ | CID 5384417 - PubChem [pubchem.ncbi.nlm.nih.gov]
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